

Chemical structure and properties of Chrome Blue K

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Compound of Interest

Compound Name: CHROME BLUE

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Chrome Blue K: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, properties, synthesis, and applications of **Chrome Blue K**, a versatile complexometric indicator and dye. The information is curated to be a valuable resource for professionals in research, chemical analysis, and drug development.

Chemical Structure and Properties

Chrome Blue K, also known as Acid **Chrome Blue K** or C.I. 16675, is a trisodium salt of 4,5-dihydroxy-3-[(2-hydroxy-5-sulfonatophenyl)azo]-2,7-naphthalenedisulfonic acid. It is an azo dye characterized by its ability to form colored complexes with metal ions.

Chemical Structure:

Table 1: Chemical Identifiers of **Chrome Blue K**

| Identifier | Value |
|-------------------|--|
| IUPAC Name | trisodium;4,5-dihydroxy-3-[(2-hydroxy-5-sulfonatophenyl)diazenyl]naphthalene-2,7-disulfonate[1][2] |
| CAS Number | 3270-25-5[1][3][4][5][6][7] |
| Molecular Formula | C ₁₆ H ₉ N ₂ Na ₃ O ₁₂ S ₃ [1][4][7] |
| Molecular Weight | 586.41 g/mol [1][4][8] |
| Synonyms | Acid Chrome Blue K, C.I. 16675, Chrome Fast Navy Blue R[7] |

Table 2: Physical and Chemical Properties of **Chrome Blue K**

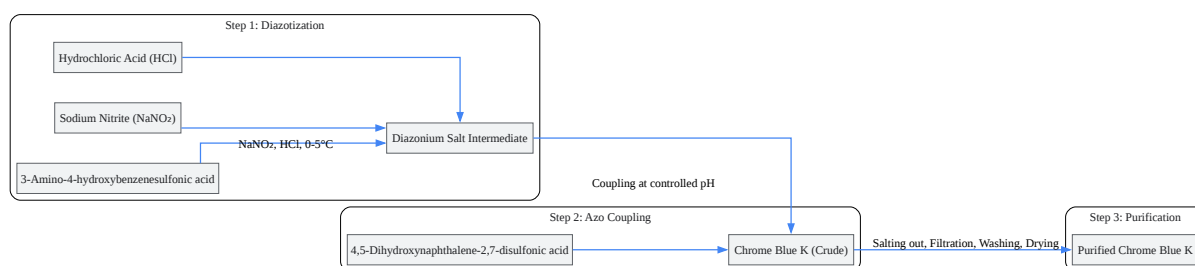
| Property | Value |
|------------|---|
| Appearance | Reddish-brown or dark red powder[7] |
| Solubility | Soluble in water and ethanol[6][9] |
| Stability | Aqueous solutions are unstable and are often used as a solid mixture with sodium chloride. [10] |
| Storage | Store at 2°C - 8°C under an inert gas like Nitrogen.[1] |

Note: Specific melting and boiling points for **Chrome Blue K** are not consistently reported in publicly available literature. The compound is a salt that may decompose before melting or boiling.

Experimental Protocols

Synthesis of Chrome Blue K

The synthesis of **Chrome Blue K** involves a two-step process: the diazotization of an aromatic amine followed by an azo coupling reaction with a naphthol derivative.[6][9]

Experimental Workflow for the Synthesis of **Chrome Blue K**

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Caption: Synthesis of **Chrome Blue K** via diazotization and azo coupling.

Detailed Methodology:

A detailed protocol for the synthesis of **Chrome Blue K** is outlined in Chinese patent CN103396345A.[11][12] The process involves the diazotization of 3-amino-4-hydroxybenzenesulfonic acid and its subsequent coupling with 4,5-dihydroxynaphthalene-2,7-disulfonic acid (chromotropic acid).

- Step 1: Diazotization of 3-Amino-4-hydroxybenzenesulfonic acid
 - In a reaction vessel, dissolve 3-amino-4-hydroxybenzenesulfonic acid in water.
 - Cool the solution to 0-5 °C in an ice bath.

- Slowly add a solution of sodium nitrite (NaNO_2) while maintaining the low temperature and stirring.
- The reaction mixture is then acidified with hydrochloric acid (HCl) to form the diazonium salt solution.
- Step 2: Azo Coupling
 - In a separate vessel, dissolve 4,5-dihydroxynaphthalene-2,7-disulfonic acid in an alkaline solution (e.g., sodium hydroxide solution) to form the coupling component.
 - Slowly add the cold diazonium salt solution to the solution of the coupling component with constant stirring.
 - Maintain the temperature and pH of the reaction mixture to facilitate the coupling reaction.
- Step 3: Isolation and Purification
 - The precipitated **Chrome Blue K** is collected by filtration.
 - The crude product is then washed with a salt solution to remove impurities.
 - The purified dye is dried in an oven at a controlled temperature.

Complexometric Titration of Calcium with EDTA using Chrome Blue K Indicator

Chrome Blue K is an excellent indicator for the complexometric titration of various metal ions, including calcium, magnesium, zinc, and lead.[10] In these titrations, Ethylenediaminetetraacetic acid (EDTA) is a common titrant.

Experimental Workflow for Calcium Determination



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Caption: Workflow for the complexometric titration of calcium using **Chrome Blue K**.

Detailed Methodology for the Determination of Calcium in a Water Sample:

This protocol is adapted from standard complexometric titration procedures.

- Reagents and Solutions:
 - Standard EDTA Solution (0.01 M): Dissolve 3.722 g of disodium EDTA dihydrate in deionized water and dilute to 1 L in a volumetric flask.
 - Ammonia-Ammonium Chloride Buffer (pH 10): Dissolve 142 mL of concentrated ammonia solution and 17.5 g of ammonium chloride in 250 mL of deionized water.
 - **Chrome Blue K** Indicator Solution: Prepare a 0.5% (w/v) solution of **Chrome Blue K** in ethanol or as a solid mixture with sodium chloride. A commonly used solid indicator is prepared by grinding 0.1 g of **Chrome Blue K** with 20 g of dry potassium chloride.[9]
- Titration Procedure:
 - Pipette a known volume (e.g., 50.0 mL) of the water sample into a 250 mL Erlenmeyer flask.
 - Add 2 mL of the ammonia-ammonium chloride buffer solution to adjust the pH to approximately 10.
 - Add a small amount (a pinch or a few drops) of the **Chrome Blue K** indicator. The solution should turn a wine-red color, indicating the formation of the calcium-indicator complex.
 - Titrate the solution with the standard 0.01 M EDTA solution. The titrant should be added slowly from a burette with constant swirling of the flask.
 - The endpoint is reached when the color of the solution changes sharply from wine-red to a distinct sky blue. This color change signifies that all the calcium ions have been complexed by the EDTA, and the indicator is in its free, uncomplexed form.
 - Record the volume of EDTA solution used.

- Repeat the titration at least two more times to ensure accuracy.
- Calculation of Calcium Concentration: The concentration of calcium in the sample can be calculated using the following formula:

$$\text{Molarity of Ca}^{2+} = (\text{Molarity of EDTA} \times \text{Volume of EDTA}) / \text{Volume of Sample}$$

Applications in Research and Development

Beyond its use as a metal indicator in analytical chemistry, **Chrome Blue K** has applications in various research fields:

- Biomedical Staining: It is used as a dye and staining agent in histological applications for microscopy studies.[8]
- Wastewater Treatment: It has been used as a model compound in studies investigating the catalytic oxidation of dyes in wastewater.[1]
- Biochemical Assays: **Chrome Blue K** has been utilized in a colorimetric assay for the determination of nucleic acids in the presence of cetyltrimethylammonium bromide.[8] It has also been employed in a loop-mediated isothermal amplification (LAMP) reaction where the color change indicates a decrease in Mg^{2+} concentration.[6][9]
- Electrochemical Sensors: A novel electrochemical sensor for the analysis of β -agonists has been developed using a poly(acid **chrome blue K**)/graphene oxide-nafion modified glassy carbon electrode.[8]

Safety and Handling

Chrome Blue K is harmful if swallowed and can cause skin, eye, and respiratory irritation.[13] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[13][14] Work should be conducted in a well-ventilated area or a fume hood.[14] For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.[4][5][13]

This technical guide provides a comprehensive overview of **Chrome Blue K**, offering valuable information for its application in scientific research and analysis. The detailed protocols and

structured data aim to facilitate its effective and safe use in the laboratory.

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